

# Spectroscopic Profile of 2-Isopropylthiazole: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isopropylthiazole

Cat. No.: B097041

[Get Quote](#)

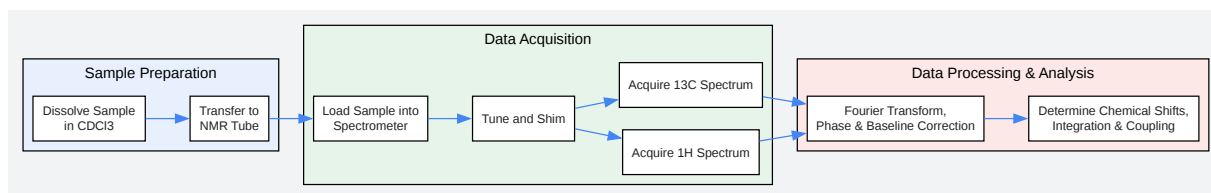
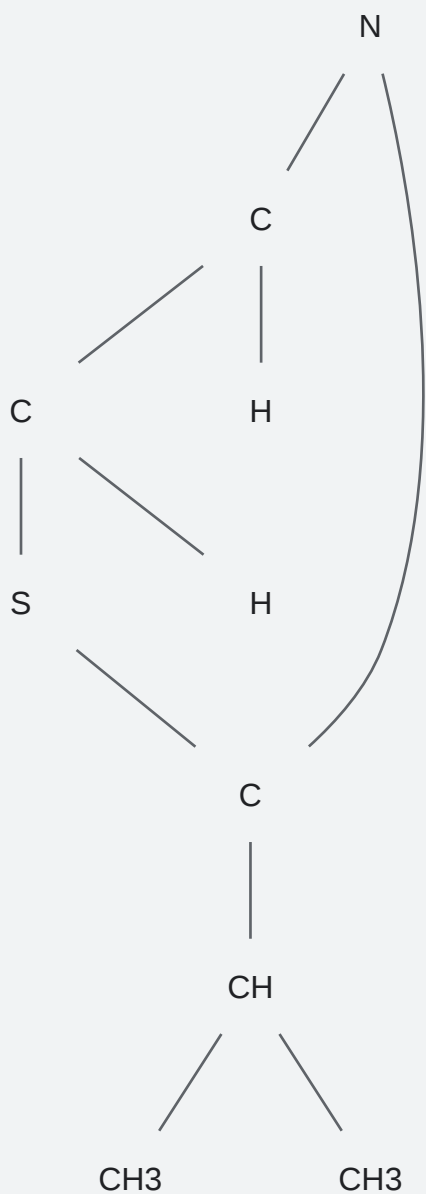
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **2-isopropylthiazole**, a heterocyclic compound of interest in flavor chemistry and as a potential building block in medicinal chemistry. Due to the limited availability of published experimental spectra for **2-isopropylthiazole**, this guide presents a combination of predicted data based on computational models and general experimental protocols for acquiring such data. This information is intended to serve as a valuable resource for the identification, characterization, and quality control of this compound in a research and development setting.

## Molecular Structure and Properties

**2-Isopropylthiazole** possesses a thiazole ring substituted at the 2-position with an isopropyl group. Its chemical formula is  $C_6H_9NS$ , and its molecular weight is 127.21 g/mol. The structure is confirmed by its CAS number: 15679-10-4[1][2].

Structure of 2-Isopropylthiazole



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [Spectroscopic Profile of 2-Isopropylthiazole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097041#spectroscopic-data-of-2-isopropylthiazole-nmr-ir-ms]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)